

Preparing Stock Solutions of (R,R)-VVD-118313: Application Notes and Protocols

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Compound of Interest

Compound Name: (R,R)-VVD-118313

Cat. No.: B10855474

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(R,R)-VVD-118313 is a selective inhibitor of Janus kinase 1 (JAK1), a key enzyme in cytokine signaling pathways.^{[1][2]} As an isomer of VVD-118313, it functions by blocking JAK1-dependent trans-phosphorylation and subsequent cytokine signaling, making it a valuable tool for cancer research and studies of inflammatory diseases.^{[1][2][3]} Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols and application notes for the preparation, storage, and handling of **(R,R)-VVD-118313** stock solutions.

Chemical Properties

Property	Value
CAS Number	2875046-31-2 ^[1]
Molecular Formula	C ₁₉ H ₂₂ Cl ₂ N ₂ O ₃ S ^{[1][3]}
Molecular Weight	429.36 g/mol ^{[1][3]}

Solubility and Storage

Proper solvent selection and storage are crucial for maintaining the stability and activity of **(R,R)-VVD-118313**. The following table summarizes the known solubility and recommended storage conditions.

Solvent	Solubility	Recommended Storage Temperature	Shelf Life of Stock Solution
DMSO	100 mg/mL (232.90 mM)[1]	-20°C	1 month[1][2][4]
-80°C	6 months[1][2][4]		

Note: To enhance solubility in DMSO, gentle warming of the solution to 37°C or brief ultrasonication may be necessary.[1] It is strongly recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.[1][2][4]

Experimental Protocols

This section provides a detailed protocol for the preparation of a 100 mM DMSO stock solution of **(R,R)-VVD-118313**.

Materials

- **(R,R)-VVD-118313** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Ultrasonic bath (optional)

Protocol for Preparing a 100 mM Stock Solution

- **Equilibrate Reagents:** Allow the vial of **(R,R)-VVD-118313** solid and the anhydrous DMSO to reach room temperature before opening to prevent condensation of atmospheric moisture.

- **Weigh the Compound:** Accurately weigh the desired amount of **(R,R)-VVD-118313** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM stock solution, you would need 42.94 mg of the compound.
- **Calculate Solvent Volume:** Based on the mass of the compound, calculate the required volume of DMSO to achieve a 100 mM concentration. The formula for this calculation is:

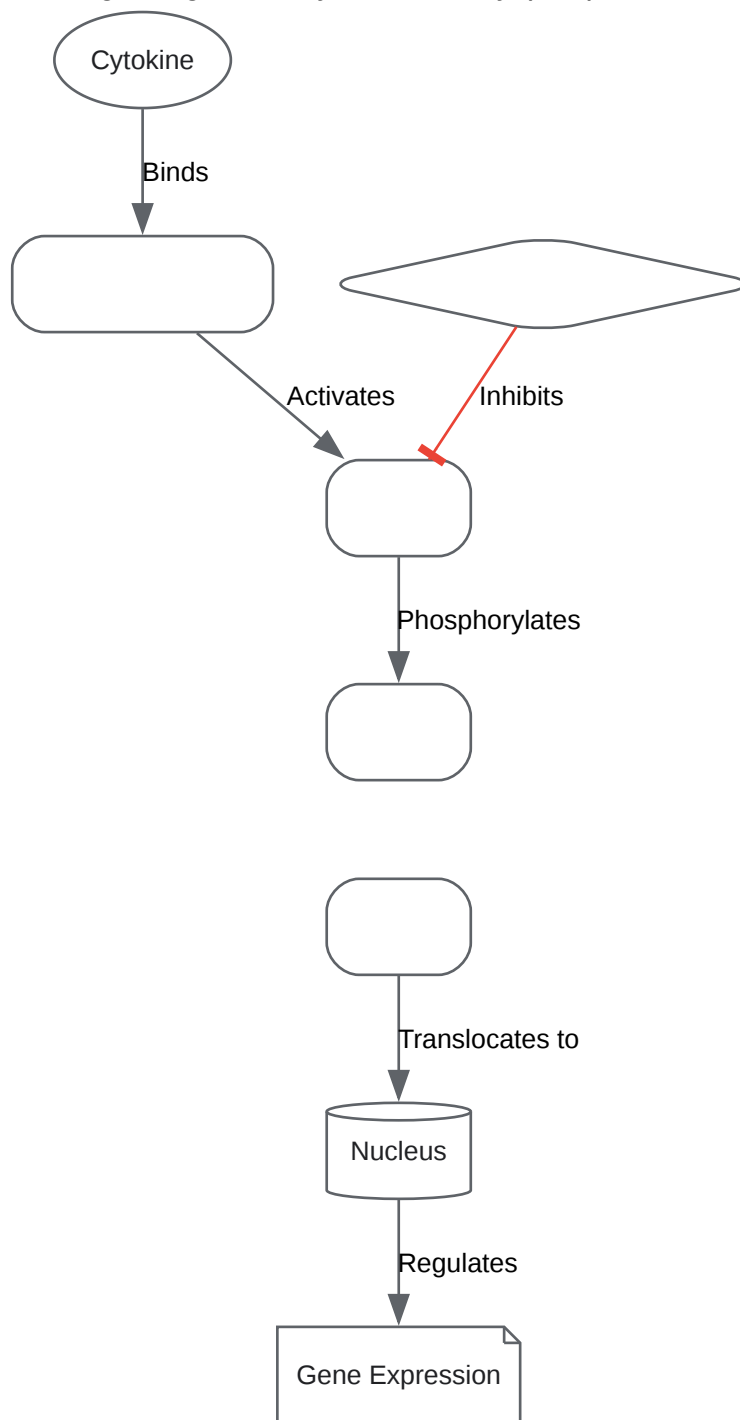
$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$$

- **Dissolve the Compound:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **(R,R)-VVD-118313** powder.
- **Ensure Complete Dissolution:** Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, you may perform the following steps:
 - Gently warm the solution in a 37°C water bath for a few minutes.
 - Alternatively, place the tube in an ultrasonic bath for brief intervals until the solution is clear.
- **Aliquot for Storage:** Once the compound is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, nuclease-free cryovials. This will minimize the number of freeze-thaw cycles.
- **Store Properly:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[2\]](#)[\[4\]](#)

Signaling Pathway and Experimental Workflow

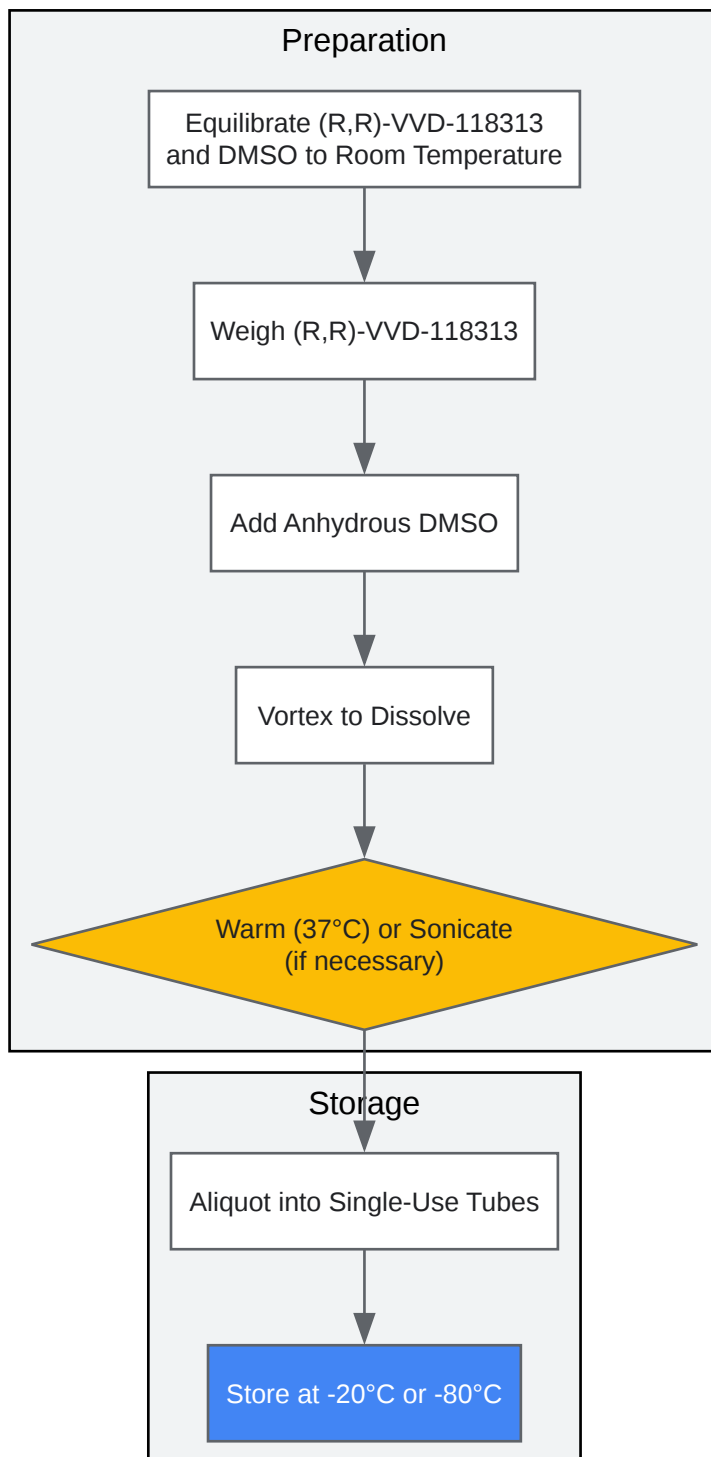
The following diagrams illustrate the JAK1 signaling pathway targeted by **(R,R)-VVD-118313** and the experimental workflow for preparing the stock solution.

JAK1 Signaling Pathway Inhibition by (R,R)-VVD-118313

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Caption: Inhibition of the JAK1 signaling pathway by **(R,R)-VVD-118313**.

Workflow for Preparing (R,R)-VVD-118313 Stock Solution

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Caption: Experimental workflow for preparing **(R,R)-VVD-118313** stock solution.

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